

Application Note: Preparation of High-Purity Neptunium-239 Tracer from Americium-243

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Compound of Interest

Compound Name: Neptunium-239

Cat. No.: B1209020

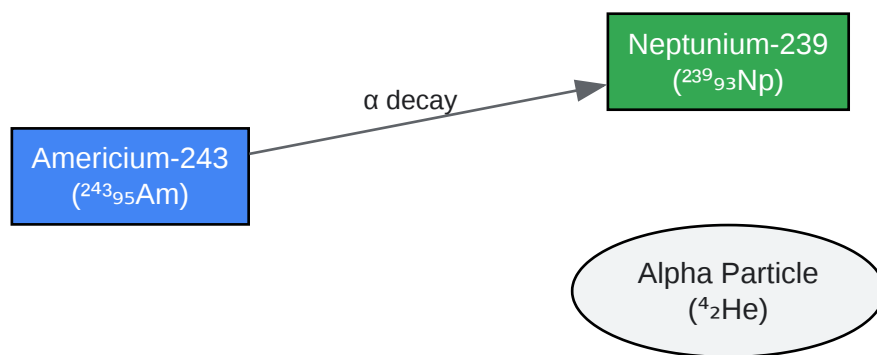
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Audience: Researchers, scientists, and drug development professionals involved in radiochemical analysis, environmental monitoring, and nuclear research.

Introduction: **Neptunium-239** (Np-239) is a short-lived radionuclide that serves as an invaluable isotopic tracer for the long-lived Neptunium-237 (Np-237).^{[1][2]} Due to the low concentrations of Np-237 in environmental and nuclear waste samples, a yield tracer is essential for accurate quantification. Np-239, with its convenient half-life of 2.3565 days and distinct gamma emissions, is an ideal choice.^{[3][4]} This tracer is "milked" or separated from its parent isotope, Americium-243 (Am-243), which has a long half-life of 7364 years.^{[5][6]} The process relies on the distinct chemical properties of americium and neptunium, allowing for efficient separation and the preparation of a high-purity Np-239 tracer. This document provides detailed protocols for the preparation of Np-239 from an Am-243 stock solution using extraction chromatography.

Nuclear Decay and Properties

Americium-243 decays to **Neptunium-239** via the emission of an alpha particle.^{[4][7][8]} This parent-daughter relationship allows for a continuous supply of Np-239 from a stored Am-243 source. Over time, the two isotopes reach secular equilibrium, where their activities become equal.



Decay Pathway of Americium-243

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Caption: Alpha decay of Americium-243 to **Neptunium-239**.

The key nuclear properties of the parent and daughter isotopes are summarized below.

Isotope	Half-Life	Decay Mode	Primary Emissions (Energy)
Americium-243 (Am-243)	7364 years	Alpha (α)	α : ~5.27 MeV
Neptunium-239 (Np-239)	2.3565 days	Beta (β^-), Gamma (γ)	β^- : ~0.44 MeV (max), γ : 106.1 keV, 228.2 keV, 277.6 keV

Principle of Radiochemical Separation

The separation of Np-239 from Am-243 is based on the differences in their chemical behavior, particularly their stable oxidation states in acidic media. Americium is most stable in the +3 oxidation state (Am^{3+}). Neptunium can exist in several oxidation states, but can be readily adjusted and stabilized in the +4 state (Np^{4+}) using a reducing agent. This difference in charge and ionic radius allows for a clean separation using extraction chromatography. Resins like TEVA® (containing a quaternary amine) or sorbents coated with HDEHP (di-(2-ethylhexyl) phosphoric acid) can be used to selectively retain one element while allowing the other to pass through.[3][9] The protocol described here utilizes a method where Np(IV) is selectively retained on an anion-exchange based resin, while Am(III) is not.

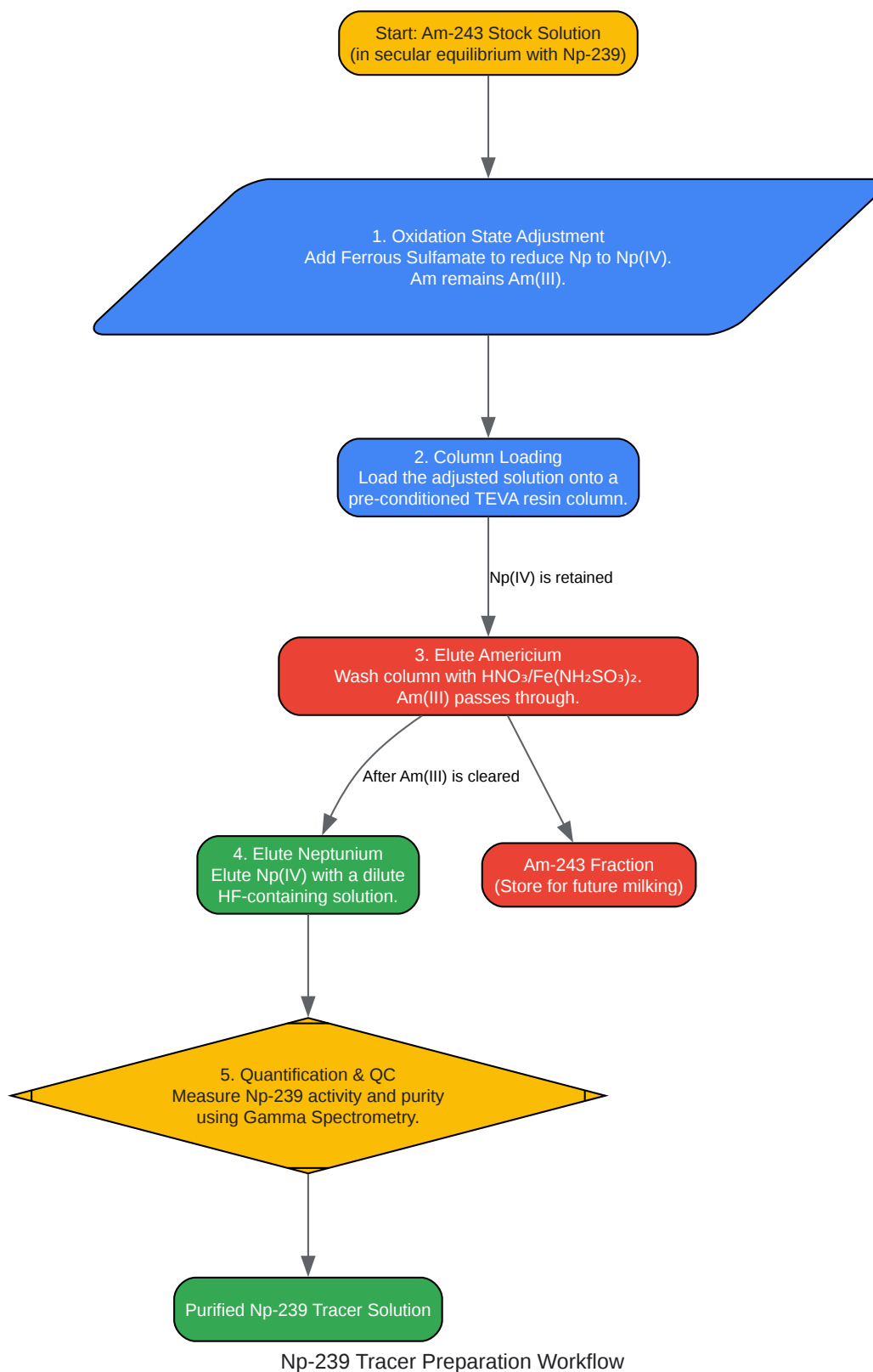
Experimental Protocol: Extraction Chromatography

This protocol details the separation of Np-239 from an Am-243 stock solution using a commercially available anion-exchange resin (e.g., TEVA® Resin).^[3]

3.1 Materials and Reagents

- Am-243 Stock Solution: Purified Am-243 in a nitric acid (HNO₃) or hydrochloric acid (HCl) matrix.
- TEVA® Resin: Or similar anion-exchange chromatography resin.
- Reagents:
 - Concentrated Nitric Acid (HNO₃)
 - Concentrated Hydrochloric Acid (HCl)
 - Ferrous Sulfamate (Fe(NH₂SO₃)₂) or Ascorbic Acid: To reduce Np(V/VI) to Np(IV).^[3]
 - Sodium Nitrite (NaNO₂): To oxidize Pu isotopes if present.
 - Hydrofluoric Acid (HF): For elution.
- Equipment:
 - Chromatography column
 - Peristaltic pump (optional)
 - Collection vials
 - Gamma Spectrometer with a High-Purity Germanium (HPGe) detector.

3.2 Workflow Overview



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Caption: Workflow for separating Np-239 from Am-243.

3.3 Detailed Procedure

- Column Preparation:
 - Prepare a small column with TEVA® Resin.
 - Pre-condition the column by passing several column volumes of concentrated HCl or HNO₃ (matching the sample matrix) through it.
- Sample Preparation (Oxidation State Adjustment):
 - Take an aliquot of the Am-243 stock solution.
 - Add a small amount of a reducing agent, such as ferrous sulfamate or ascorbic acid, to the solution.[3] This ensures that all neptunium is in the Np(IV) oxidation state. Americium will remain as Am(III). The solution should be in a high molarity acid (e.g., 8M HNO₃ or 10M HCl) for optimal retention of Np(IV).
- Loading and Separation:
 - Load the prepared sample solution onto the pre-conditioned TEVA column at a slow flow rate. Np(IV) will be strongly retained by the resin.
 - Am(III) does not form strong anionic complexes under these conditions and will pass through the column.
 - Wash the column with several volumes of the same high molarity acid containing a small amount of the reducing agent to ensure all Am-243 is eluted.
 - Collect this "Am-243 fraction." It can be stored and used for subsequent milking of Np-239. [3]
- Elution of Np-239:
 - Elute the purified Np-239 from the column. This is typically achieved by using a solution that disrupts the Np(IV)-resin complex. A common eluent is a dilute acid solution containing a complexing agent, such as dilute HCl with a small amount of HF (e.g., 0.1M HCl / 0.02M HF).[9]

- Collect the "Np-239 fraction" in a clean vial.

3.4 Quality Control and Yield Determination

- **Radionuclidic Purity:** Analyze the collected Np-239 fraction using gamma spectrometry. The spectrum should show the characteristic gamma peaks of Np-239 (e.g., at 228.2 keV and 277.6 keV) with no detectable peaks from Am-243.[\[10\]](#)
- **Chemical Yield:** The recovery or chemical yield of Np-239 can be determined by comparing the total activity of Np-239 in the final purified fraction to the initial activity of Np-239 in the Am-243 stock solution aliquot (which should be in secular equilibrium).[\[10\]](#)

Quantitative Data Summary

The efficiency of the separation process is critical for producing a high-quality tracer. The following table summarizes typical performance metrics reported for similar separation schemes.

Parameter	Typical Value	Reference
Recovery Yield of Np-239	> 95%	[2]
Radiochemical Purity	> 99.9%	[9]
Am-243 Decontamination Factor	> 10 ⁴	[11]
Separation Time	< 1 hour (for chromatography step)	[10]

Safety Precautions

- **Radiological Hazard:** Americium-243 and **Neptunium-239** are radioactive materials. Am-243 is a potent alpha emitter, and Np-239 is a beta/gamma emitter. All handling must be performed in a designated radiological laboratory within a fume hood or glovebox to prevent internal contamination.

- Personal Protective Equipment (PPE): Appropriate PPE, including lab coats, safety glasses, and disposable gloves, is mandatory.
- Waste Disposal: All radioactive waste must be segregated and disposed of according to institutional and regulatory guidelines.

By following this protocol, researchers can reliably produce a high-purity Np-239 tracer suitable for demanding analytical applications, such as the quantification of Np-237 in environmental samples.

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